

# Physical and chemical properties of 1-Boc-4-(4-aminophenyl)piperidine

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## Compound of Interest

Compound Name: *Tert-butyl 4-(4-aminophenyl)piperidine-1-carboxylate*

Cat. No.: B129762

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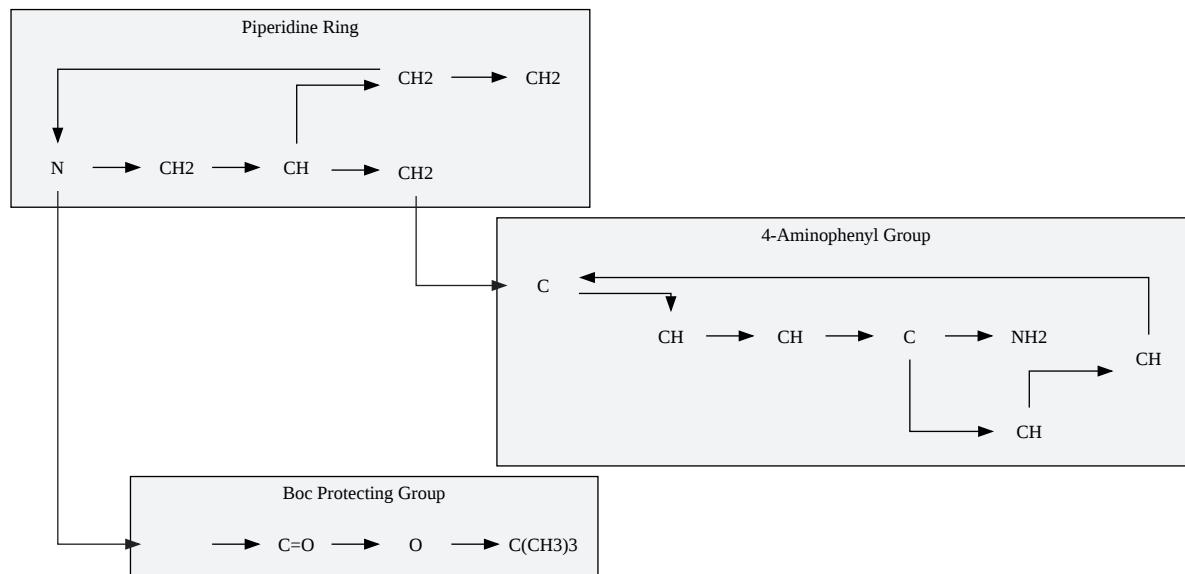
## An In-depth Technical Guide to 1-Boc-4-(4-aminophenyl)piperidine

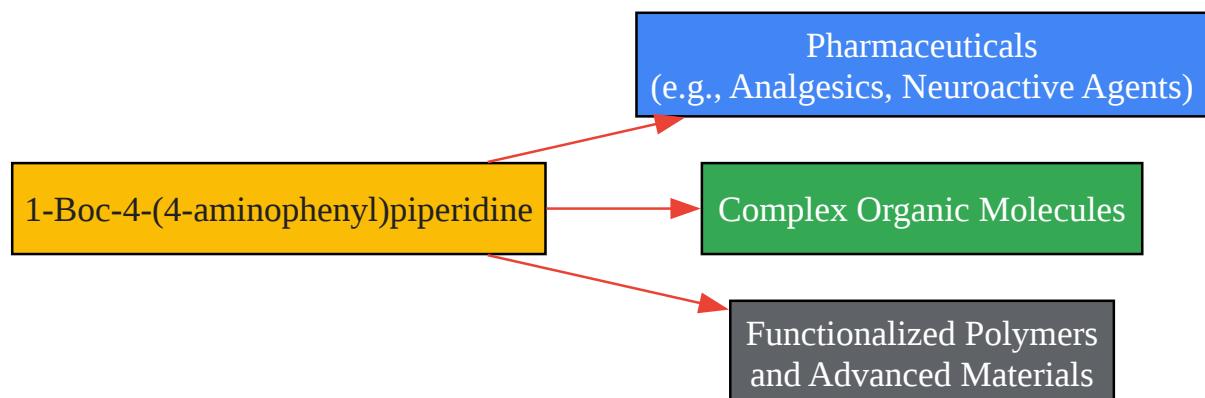
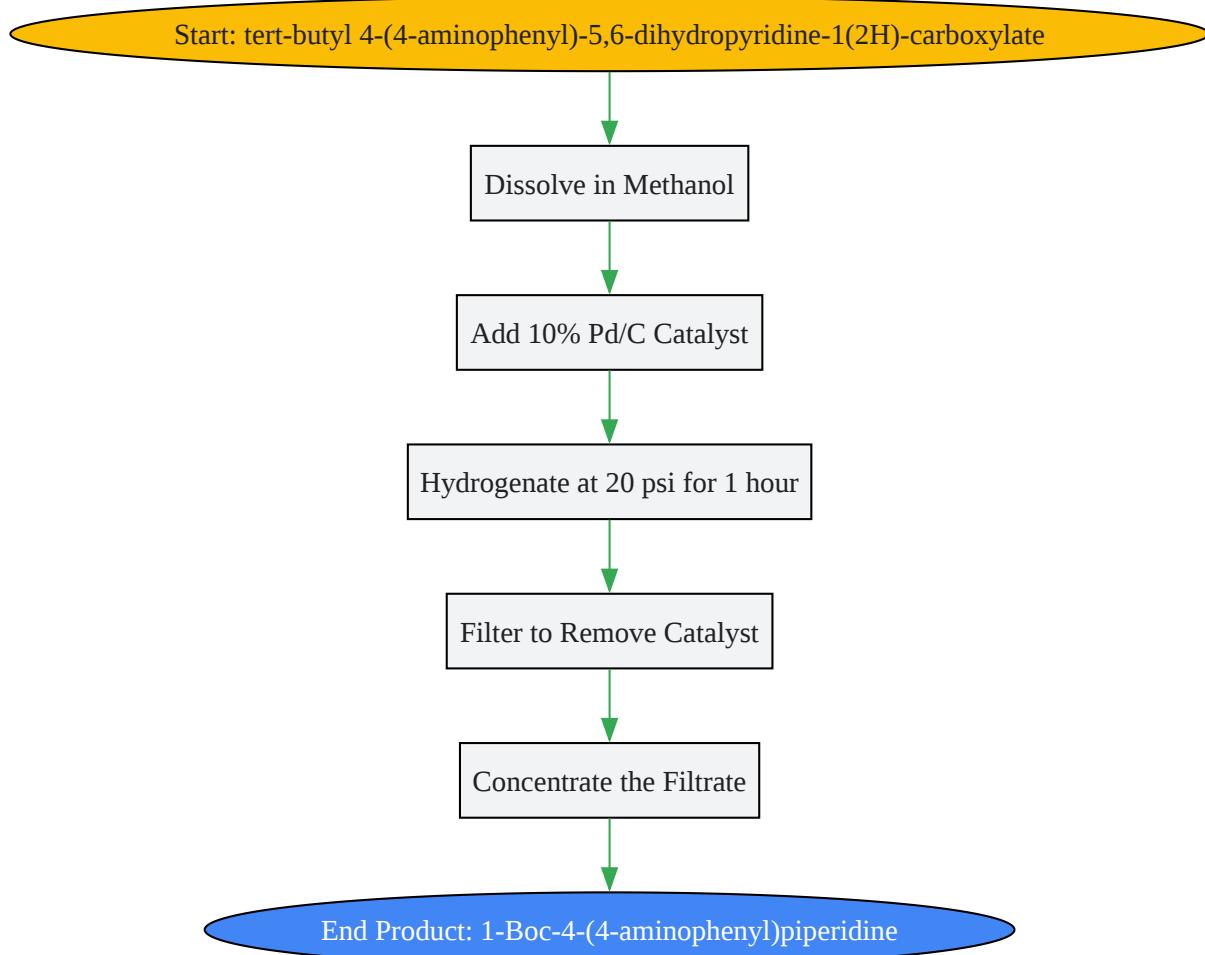
Audience: Researchers, scientists, and drug development professionals.

**Abstract:** This technical guide provides a comprehensive overview of the physical and chemical properties of 1-Boc-4-(4-aminophenyl)piperidine, a versatile building block in medicinal chemistry and materials science. The document details the compound's structural characteristics, physical constants, and spectroscopic data. Furthermore, it outlines key experimental protocols for its synthesis and analysis, and discusses its applications, particularly as a key intermediate in the development of pharmaceuticals. Safety and handling information is also provided to ensure proper laboratory practice.

## Chemical Identity and Structure

1-Boc-4-(4-aminophenyl)piperidine, with the CAS number 170011-57-1, is a bifunctional molecule featuring a piperidine ring protected with a tert-butyloxycarbonyl (Boc) group and substituted with a 4-aminophenyl moiety.<sup>[1][2]</sup> This structure makes it a valuable intermediate in organic synthesis. The Boc group provides stability and allows for selective reactions, while the aromatic amine serves as a key functional group for further molecular elaboration.<sup>[3][4]</sup>





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## References

- 1. scbt.com [scbt.com]
- 2. CAS 170011-57-1: 4-P-Aminophenyl-1-Boc-Piperidine [cymitquimica.com]
- 3. chemimpex.com [chemimpex.com]
- 4. nbinno.com [nbino.com]
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